

Application Notes and Protocols for Gibberellic Acid (GA₃) in Agriculture

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Compound of Interest

Compound Name: 17-AEP-GA

Cat. No.: B15608890

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For: Researchers, Scientists, and Drug Development Professionals

Subject: Dosage and Application Timing of Gibberellic Acid (GA₃) for Agricultural Applications

Introduction

This document provides detailed application notes and protocols for the use of Gibberellic Acid (GA₃), a potent, naturally occurring plant hormone that regulates various growth and developmental processes in plants. Although the initial inquiry specified "**17-AEP-GA**," extensive database searches yielded no such compound registered for agricultural use. It is presumed that the intended subject was Gibberellic Acid (GA), a widely studied and utilized plant growth regulator. These guidelines are intended for research, scientific, and developmental purposes.

GA₃ is known to promote cell elongation and division, leading to increased plant height and biomass. It plays a crucial role in breaking seed and bud dormancy, inducing flowering, promoting fruit set and development, and delaying senescence.[1][2] Proper dosage and application timing are critical to achieving desired outcomes, as excessive concentrations can lead to abnormal growth.[3][2]

Quantitative Data Summary: Dosage and Application Timing

The following tables summarize recommended dosages and application timings for GA₃ across a variety of agricultural crops. Concentrations are typically expressed in parts per million (ppm), where 1 ppm is equivalent to 1 mg/L.

Table 1: Fruit Crops

Crop	Objective	Dosage	Application Timing & Method
Grapes (Seedless)	Bunch elongation	2 tablets/100 L water	Foliar spray before flowering when bunches are 4-8 cm long. [1]
Berry thinning	2 tablets/100 L water	Foliar spray at 70-80% full bloom. [1]	
Berry enlargement	2 tablets/100 L water	Foliar spray after flowering when berries are 3 mm in diameter. [1]	
Grapes (Dried)	Increase yield	1 tablet/100 L water	Foliar spray 4-5 days after flower capsule shedding. [1]
Citrus (Orange)	Prevent "June drop"	2 tablets/100 L water	Foliar spray on nut-sized fruits, 4-5 weeks after flowering ends. [1]
Delay harvest	1-2 tablets/100 L water	Foliar spray when the first color change appears on the fruit. [1]	
Citrus (Lemon)	Delay harvest	1 tablet/100 L water	Foliar spray when the first color change appears on the fruit. [1]
Citrus (Grapefruit)	Delay harvest	1 tablet/100 L water	Foliar spray when the first color change appears on the fruit. [1]
Mandarin	Increase fruit set, reduce flower drop	1.5 tablets/100 L water	Foliar spray at 75-80% of flowering. [1]
Cherry	Increase fruit size and quality	5-10 mg/L	Foliar spray 3 weeks before harvest. [4]

Tomato	Promote fruit set	10-50 mg/L	Spray on flowers.[4]
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Table 2: Field Crops

Crop	Objective	Dosage	Application Timing & Method
Rice	Promote sprouting	25-55 mg/L	Spray the parent plant.[4]
Enhance panicle exertion and yield (Hybrid)	100 ppm	Foliar spray at the panicle initiation stage.[2]	
Wheat	Improve germination	10-50 mg/L	Soak seeds for 6-12 hours before sowing. [5]
Barley	Promote sprouting	1 mg/L	Soak seeds before sowing.[4]
Cotton	Reduce flower/bud drop, increase yield	40 ppm	Foliar spray at 90, 105, and 120 days after sowing.[2]
Sugarcane	Increase biomass/yield	Not specified	GA ₃ promotes stem elongation, which can lead to higher cane yield.[3][2]
Pasture (Winter Dormant)	Stimulate production	10-80 mL/100L water	Single application from early June to mid-August.[6]

Table 3: Vegetables and Other Crops

Crop	Objective	Dosage	Application Timing & Method
Potato	Break dormancy, accelerate sprouting	2 tablets/100 L water	Dip seed potatoes in solution before planting. [1]
Lettuce	Promote head formation	1-2 tablets/100 L water	Apply 7-15 days before harvest. [1]
Pulses	Increase flower production, reduce drop	40 ppm	Foliar spray. [2]
Chillies	Reduce flower drop, increase fruit set	100 ppm	Foliar spray 25 days after transplanting. [2]
Chrysanthemum	Increase flower number and shelf life	50-150 ppm	Foliar spray. [2]

Experimental Protocols

The following are generalized protocols for key experiments involving GA₃. Researchers should adapt these methodologies based on specific plant species, environmental conditions, and research objectives.

3.1. Seed Germination Assay

- Objective: To evaluate the effect of GA₃ on breaking seed dormancy and promoting germination.
- Materials:
 - Seeds of the target species
 - GA₃ stock solution (e.g., 10 mM)
 - Sterilized water

- Petri dishes with filter paper or agar-based medium (e.g., ½ MS medium)
- Pipettes
- Growth chamber or incubator
- Procedure:
 - Prepare GA₃ Solutions: Prepare a series of GA₃ concentrations (e.g., 1 μM, 10 μM, 100 μM) by diluting the stock solution with sterilized water or growth medium. A control group with no GA₃ should be included.
 - Seed Sterilization: Surface sterilize seeds to prevent microbial contamination.
 - Sowing: Place a consistent number of seeds (e.g., 50-100) in each petri dish. Add the prepared GA₃ solutions to the respective dishes.
 - Stratification (if required): For some species, a cold treatment (stratification) at 4°C for 2-3 days in the dark is necessary to break dormancy.
 - Incubation: Place the petri dishes in a growth chamber with controlled temperature and light conditions.
 - Data Collection: Record the germination rate at regular intervals. Germination can be defined as the emergence of the radicle.
- Expected Outcome: GA₃ treated seeds are expected to show a higher and faster germination rate compared to the control group.

3.2. Foliar Spray Application for Growth Promotion

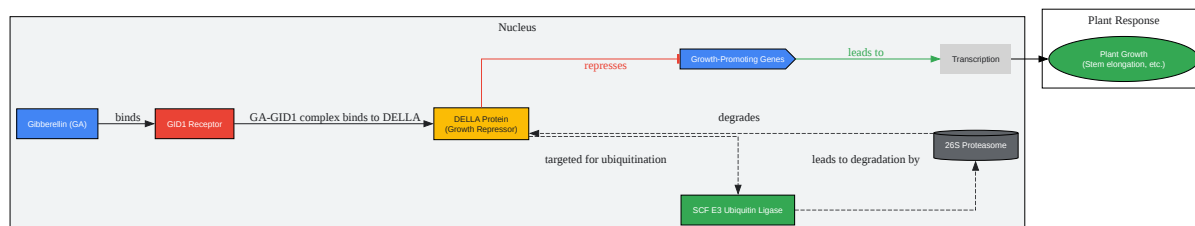
- Objective: To assess the impact of foliar-applied GA₃ on plant height and biomass.
- Materials:
 - Potted plants of a uniform growth stage
 - GA₃ solution of desired concentration

- Spray bottle
- Measuring tools (ruler, calipers)
- Balance for weighing biomass
- Procedure:
 - Plant Preparation: Grow plants under controlled conditions to ensure uniformity.
 - GA₃ Application: At a specific growth stage (e.g., vegetative stage), apply the GA₃ solution as a fine mist to the foliage until runoff. A control group should be sprayed with water only. Applications are often best made in the morning or evening.
 - Repeat Applications: Depending on the experimental design, applications may be repeated every 2-3 weeks.
 - Data Collection: Measure plant height, stem diameter, leaf area, and other relevant growth parameters at regular intervals. At the end of the experiment, harvest the plants and measure fresh and dry biomass.
- Expected Outcome: GA₃-treated plants are expected to exhibit increased stem elongation and overall biomass compared to control plants.

Signaling Pathway and Experimental Workflow Diagrams

4.1. Gibberellin Signaling Pathway

The gibberellin signaling pathway is a derepression pathway. In the absence of GA, DELLA proteins repress growth. The binding of GA to its receptor, GID1, leads to the degradation of DELLA proteins, thereby promoting growth.^{[7][8]}

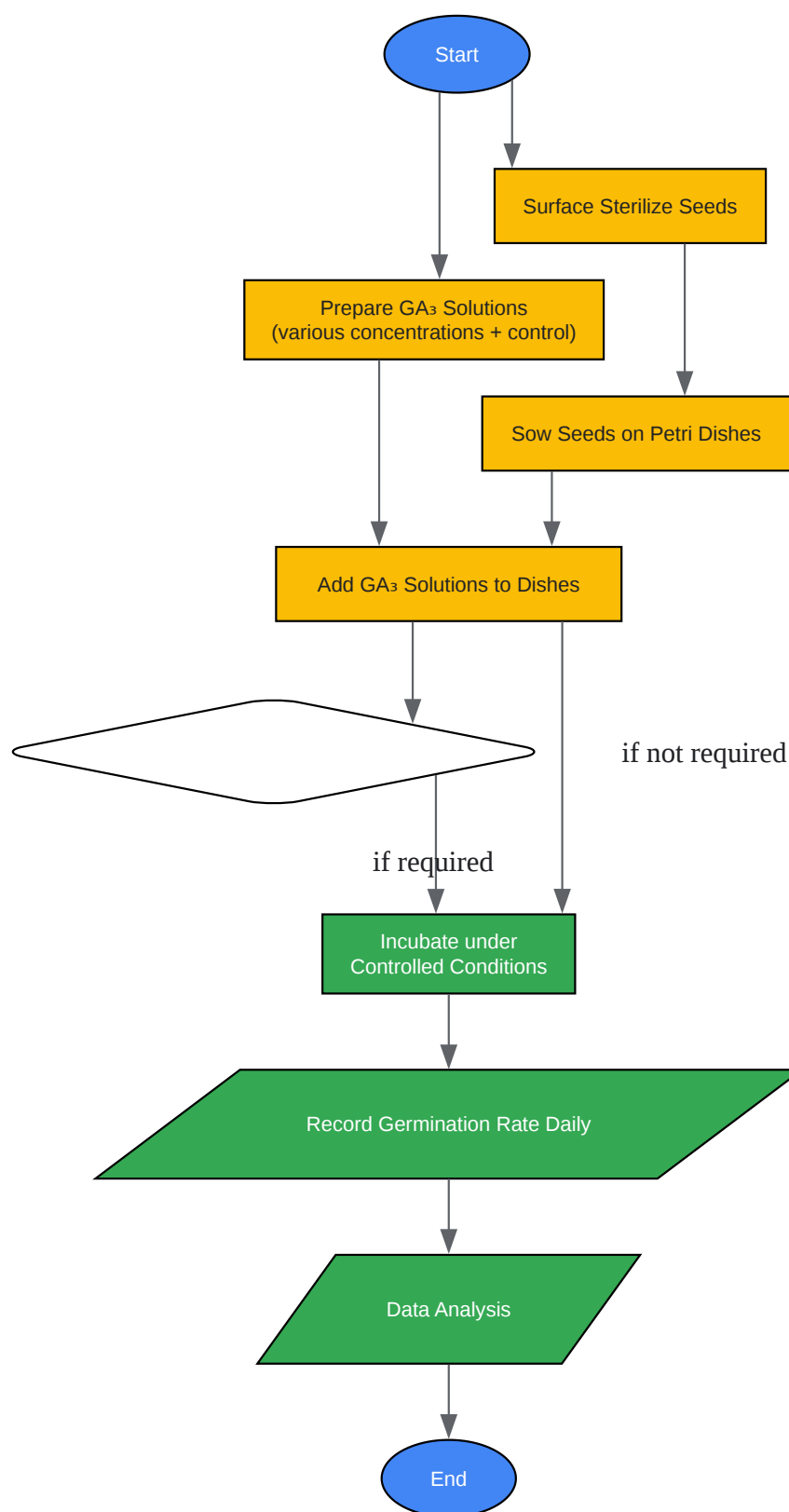


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Caption: Gibberellin signaling pathway.

4.2. Experimental Workflow for Seed Germination Assay

The following diagram illustrates the typical workflow for conducting a seed germination experiment with GA₃.



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Caption: Experimental workflow for GA₃ seed germination assay.

Safety Precautions

When handling GA₃, it is important to follow standard laboratory safety procedures. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[9] Store GA₃ in a cool, dry place, away from direct sunlight and out of reach of children and pets.[9] Always consult the product's Safety Data Sheet (SDS) for specific handling and storage instructions. Although GA₃ is generally considered to have low toxicity, it is important to avoid inhalation, ingestion, and contact with skin and eyes.

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